

Information on "Oxazinin 3" for In Vivo Studies Currently Unavailable

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Compound of Interest

Compound Name: Oxazinin 3

Cat. No.: B1253258

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Initial searches for "**Oxazinin 3**" did not yield specific information regarding its in vivo dosage, mechanism of action, or established study protocols. The predominant compound identified in the scientific literature is "Oxazinin A," a distinct natural product with reported antimycobacterial properties.

There is a notable lack of specific data for a compound referred to as "**Oxazinin 3**" in the context of in vivo research. Scientific databases and publications extensively reference "Oxazinin A," detailing its chemical synthesis and in vitro activity against *Mycobacterium tuberculosis*[1][2][3][4]. However, this information does not extend to in vivo dosage recommendations or detailed experimental procedures.

While the broader class of oxazine-containing compounds has been investigated for various therapeutic applications, the specific details for a molecule designated "**Oxazinin 3**" are not presently available in the public domain. For instance, studies on 1,2-oxazine-fused linear furocoumarins have reported anti-inflammatory and analgesic activities in vivo, with a noted moderate toxicity (LD50 > 2000 mg/kg)[5]. Additionally, research into 23-oxavitamin D3 analogues has explored their role as inhibitors of the Hedgehog (Hh) signaling pathway[6]. However, these findings are related to different molecular scaffolds and cannot be extrapolated to a putative "**Oxazinin 3**."

The proposed biosynthetic pathway of Oxazinin A involves a multi-component, non-enzymatic cascade initiated by an imine[1][7][8]. This complex formation process has been a subject of investigation, but does not provide in vivo dosing information.

Clarification is requested from the user to confirm if the intended compound of interest is indeed "**Oxazinin 3**" or if the query pertains to "Oxazinin A" or another related oxazine compound. Without specific information on "**Oxazinin 3**," it is not possible to provide the requested detailed application notes, protocols, data tables, or signaling pathway diagrams.

Should the user confirm their interest in "Oxazinin A," a subsequent search for in vivo studies related to this specific compound can be initiated. However, based on the current search results, it is unlikely that extensive in vivo dosage and protocol information for Oxazinin A is readily available.

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References

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